

# Proper Disposal of MC-70: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: MC-70

Cat. No.: B1676260

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For Immediate Implementation: This document provides essential safety and logistical information for the proper disposal of **MC-70**, a medium-curing cutback asphalt. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance. **MC-70** is a flammable liquid and must be handled as hazardous waste.

## Immediate Safety Precautions

Before handling **MC-70**, ensure all relevant personnel are familiar with its Safety Data Sheet (SDS). Key hazards include flammability and potential skin and respiratory irritation.[1][2] In the event of a spill, immediately eliminate all ignition sources.[3][4]

Personal Protective Equipment (PPE) is mandatory:

- **Gloves:** Chemical-resistant gloves (nitrile or neoprene).
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A flame-resistant lab coat is recommended.
- **Respiratory Protection:** If working in a poorly ventilated area or if vapors are present, use a respirator with an organic vapor cartridge.

## Quantitative Data Summary

The following table summarizes key quantitative data for **MC-70**, crucial for its safe handling and disposal.

| Property                          | Minimum Value | Maximum Value | Test Method |
|-----------------------------------|---------------|---------------|-------------|
| Kinematic Viscosity @ 60°C (cSt)  | 70            | 140           | ASTM D2170  |
| Flash Point (Tag Open-Cup, °C)    | 38            | -             | ASTM D3143  |
| Distillate to 225°C (% vol)       | -             | 20            | ASTM D402   |
| Distillate to 260°C (% vol)       | 20            | 60            | ASTM D402   |
| Distillate to 316°C (% vol)       | 65            | 90            | ASTM D402   |
| Residue from Distillation (% vol) | 55            | -             | ASTM D402   |

## Step-by-Step Disposal Protocol

This protocol outlines the approved procedure for the disposal of **MC-70** waste in a laboratory setting.

### Step 1: Waste Identification and Segregation

- Clearly label all waste containers as "Hazardous Waste - Flammable Liquid: **MC-70**".
- MC-70** waste must be segregated from other incompatible waste streams, particularly oxidizers.

### Step 2: Waste Collection and Containerization

- Use a designated, leak-proof, and properly sealed container for **MC-70** waste. The container must be compatible with petroleum-based products.

- Do not overfill the container; leave at least 10% headspace to allow for vapor expansion.
- Keep the waste container closed at all times except when adding waste.

### Step 3: Waste Storage

- Store the sealed waste container in a designated, well-ventilated, and cool hazardous waste accumulation area.
- The storage area must be away from heat, sparks, and open flames.<sup>[1][2]</sup>
- Ensure the storage area has secondary containment to capture any potential leaks.

### Step 4: Arrange for Licensed Disposal

- **MC-70** must be disposed of through a licensed hazardous waste disposal company. Do not attempt to dispose of **MC-70** down the drain or in regular trash.<sup>[3]</sup>
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for a waste pickup.
- Provide the waste disposal company with a copy of the **MC-70** Safety Data Sheet.

### Step 5: Record Keeping

- Maintain a log of all **MC-70** waste generated, including the date, quantity, and disposal manifest number.

## Experimental Protocols Cited

The data presented in this document is based on standardized testing methodologies as defined by ASTM International (formerly American Society for Testing and Materials).

- ASTM D2170: Standard Test Method for Kinematic Viscosity of Asphalts (Bitumens). This method determines the kinematic viscosity of liquid asphalts (bitumens), road oils, and distillation residues of liquid asphalts (bitumens) all at 60°C.

- ASTM D3143: Standard Test Method for Flash Point of Cutback Asphalt with Tag Open-Cup Apparatus. This test method covers the determination of the flash point of cutback asphalts having flash points between 79°F (26°C) and 200°F (93°C).
- ASTM D402: Standard Test Method for Distillation of Cutback Asphaltic (Bituminous) Products. This test method covers a distillation test for cutback asphaltic (bituminous) products.

## Disposal Workflow Diagram

The following diagram illustrates the proper disposal workflow for **MC-70** in a laboratory environment.



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Caption: **MC-70** Disposal Workflow from Generation to Final Disposal.

## Sustainable Disposal: Recycling and Reuse

Whenever possible, consider the potential for recycling and reuse of asphalt-based materials. Asphalt is a highly recyclable material, and its reuse in new pavements or other applications can significantly reduce environmental impact and costs.<sup>[5][6][7]</sup> While direct recycling of laboratory-scale waste may not be feasible, awareness of these industrial practices underscores the importance of not contaminating the waste stream, which could hinder future recycling efforts on a larger scale.

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